Technical Guide: 1-(4-Ethylcyclohexyl)cyclopentan-1-amine

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Compound of Interest

Compound Name:	*1-(4-Ethylcyclohexyl)cyclopentan-1-amine*
Cat. No.:	*B13608684*

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Structural Profiling, Synthesis, and Pharmacological Potential of a Cycloalkylamine Scaffold

Part 1: Executive Summary & Compound Identity

Introduction

1-(4-Ethylcyclohexyl)cyclopentan-1-amine is a bicyclic aliphatic primary amine characterized by a cyclopentane ring geminally substituted at the C1 position with an amino group and a 4-ethylcyclohexyl moiety.[1][2][3][4] Structurally, it represents a fully saturated, lipophilic analog of 1-phenylcyclopentan-1-amine (a known NMDA receptor antagonist).

While a direct PubChem CID for this specific amine is not indexed in the primary open-access catalogs (indicating it is likely a novel research substance, a specific patent intermediate, or a "designer" modification of the phencyclidine/tenocyclidine scaffold), its physicochemical properties and synthesis can be rigorously derived from its component substructures: Cyclopentanamine and 4-Ethylcyclohexane.

Chemical Identifiers

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Parameter	Detail
Chemical Name	1-(4-Ethylcyclohexyl)cyclopentan-1-amine
IUPAC Name	1-(4-ethylcyclohexyl)cyclopentanamine
Molecular Formula	$C_{13}H_{25}N$
Molecular Weight	195.35 g/mol
SMILES (Canonical)	CCC1CCC(CC1)C2(CCCC2)N
InChI Key (Predicted)	Not Registered (Analogous to 1-cyclohexylcyclopentanamine)
Structural Class	Gem-disubstituted Cycloalkylamine
Key Substructures	Cyclopentane ring, 4-Ethylcyclohexyl ring, Primary Amine

Part 2: Physicochemical Profiling

This compound exhibits high lipophilicity due to the C13 aliphatic skeleton, suggesting significant blood-brain barrier (BBB) permeability.

Calculated Properties

Property	Value (Predicted)	Implication
LogP (Octanol/Water)	~4.2 - 4.8	Highly lipophilic; likely rapid CNS distribution.
pKa (Basic)	10.5 ± 0.5	Exists predominantly as a cation at physiological pH.
Polar Surface Area (PSA)	26.02 $Å^2$	Excellent membrane permeability (PSA < 90 $Å^2$).
Rotatable Bonds	2 (Ethyl group, C-C ring linker)	Rigid scaffold; limited conformational freedom.
Solubility	Low (Water), High (DCM, Ethanol)	Requires salt formation (e.g., HCl) for aqueous delivery.

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Stereochemical Considerations

The 4-ethylcyclohexyl substituent introduces stereoisomerism. The ethyl group can be cis or trans relative to the attachment point on the cyclohexane ring. Furthermore, the attachment to the cyclopentane ring (which is achiral in isolation) creates a complex stereochemical environment.

- Isomer A:trans-4-ethylcyclohexyl derivative (Thermodynamically favored).
- Isomer B:cis-4-ethylcyclohexyl derivative.
- Note: Drug development protocols typically favor the trans-isomer for conformational stability.

Part 3: Synthesis & Manufacturing Protocol

The synthesis follows the established Bruylants reaction or Grignard-Ritter sequence, standard for 1-substituted cycloalkylamines (e.g., synthesis of ketamine precursors or phencyclidine analogs).

Retrosynthetic Analysis

- Target: **1-(4-Ethylcyclohexyl)cyclopentan-1-amine**.
- Precursor A: 1-(4-Ethylcyclohexyl)cyclopentan-1-ol (Tertiary Alcohol).
- Starting Materials: Cyclopentanone + (4-Ethylcyclohexyl)magnesium bromide.

Step-by-Step Methodology

Step 1: Grignard Formation & Addition

- Reagents: 1-Bromo-4-ethylcyclohexane, Magnesium turnings, THF (anhydrous), Cyclopentanone.
- Protocol:
  - Activate Mg turnings with iodine in dry THF under N_2 atmosphere.

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- Add 1-Bromo-4-ethylcyclohexane dropwise to generate the Grignard reagent: (4-ethylcyclohexyl)magnesium bromide.
- Cool to 0°C and add Cyclopentanone slowly.
- Reflux for 2 hours to ensure complete addition to the ketone carbonyl.
- Quench with saturated NH_4Cl. Extract with diethyl ether.
- Product:1-(4-Ethylcyclohexyl)cyclopentan-1-ol.

Step 2: Ritter Reaction (Amine Installation)

- Reagents: Sodium Cyanide (NaCN) or Chloroacetonitrile, Sulfuric Acid (H_2SO_4), Acetic Acid.
- Protocol:
  - Dissolve the tertiary alcohol from Step 1 in glacial acetic acid.
  - Add NaCN (Caution: HCN evolution) or Chloroacetonitrile.
  - Add concentrated H_2SO_4 dropwise at 0-5°C. The acid catalyzes the formation of the tertiary carbocation, which is attacked by the nitrile nitrogen.
  - Stir at room temperature for 12-24 hours to form the N-formyl intermediate.
  - Hydrolysis: Reflux the intermediate in 20% HCl or NaOH to cleave the formyl group.
  - Basify to pH >12 and extract the free amine with DCM.
  - Purification: Convert to Hydrochloride salt (HCl gas in ether) for recrystallization.

Synthesis Pathway Diagram



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Caption: Figure 1. Synthetic route via Grignard addition and Ritter reaction to install the alpha-tertiary amine.

Part 4: Pharmacological Context

Mechanism of Action (Predicted)

Based on the SAR (Structure-Activity Relationship) of 1-substituted cycloalkylamines (e.g., Phencyclidine, Tenocyclidine):

- NMDA Receptor Antagonism: The compound is likely a non-competitive channel blocker of the NMDA receptor. The replacement of the aromatic phenyl ring (in PCA) with a saturated cyclohexyl ring typically reduces binding affinity but maintains channel blocking activity.
- Dopamine Reuptake Inhibition: Lipophilic cycloalkylamines often exhibit secondary activity as DRI (Dopamine Reuptake Inhibitors).

Comparative SAR

Compound	Structure	Activity Profile
1-Phenylcyclopentylamine	Phenyl-Cyclopentyl-NH2	Potent NMDA antagonist; psychotomimetic.
1-Phenylcyclohexylamine (PCA)	Phenyl-Cyclohexyl-NH2	Highly potent; neurotoxic potential.
1-(4-Ethylcyclohexyl)cyclopentan-1-amine	Alkyl-Cyclopentyl-NH2	Novel Analog. Likely lower potency than phenyl analogs due to lack of pi-pi stacking interactions in the receptor pore, but high lipophilicity may alter kinetics.

Part 5: Analytical Characterization

To validate the synthesis of this specific CID-less compound, the following analytical signals are required:

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- 1H NMR (CDCl3, 400 MHz):
  - δ 0.85 (t, 3H): Terminal methyl of the ethyl group.
  - δ 1.1-1.8 (m, ~20H): Overlapping multiplets for cyclopentane and cyclohexane ring protons.
  - δ 1.25 (s, 2H): Broad singlet for -NH_2 (exchangeable with D_2O).
  - Absence of aromatic protons (7.0-7.5 ppm) confirms saturation.
- Mass Spectrometry (ESI+):
  - [M+H]+: Calculated m/z = 196.36. Look for base peak at m/z 196.
- IR Spectroscopy:
  - 3300-3400 cm^{-1}: N-H stretch (primary amine doublet).
  - 2850-2950 cm^{-1}: Strong C-H aliphatic stretch.
  - No C=O peak (absence of ketone starting material).

Part 6: References

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